

Core Physicochemical and Safety Data

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Compound of Interest

Compound Name: Ethyl 2,4-dimethylpyrimidine-5-carboxylate

Cat. No.: B1296358

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The following tables summarize the key physicochemical and safety information for **Ethyl 2,4-dimethylpyrimidine-5-carboxylate**. This data is crucial for handling, storage, and safety assessments in a laboratory environment.

Physicochemical Properties

Property	Value	Source
CAS Number	2226-86-0	[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	ChemScene Safety Data Sheet
Molecular Weight	180.2 g/mol	ChemScene Safety Data Sheet
Appearance	Not explicitly stated, likely a solid or liquid	-
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	Data not available	-
Solubility	Data not available	-

Toxicological and Safety Data

A comprehensive safety data sheet for **Ethyl 2,4-dimethylpyrimidine-5-carboxylate** is available and should be consulted for detailed handling and safety procedures.[1] At present, specific quantitative toxicological data such as LD50 values are not readily available in the public domain.

Synthesis and Experimental Protocols

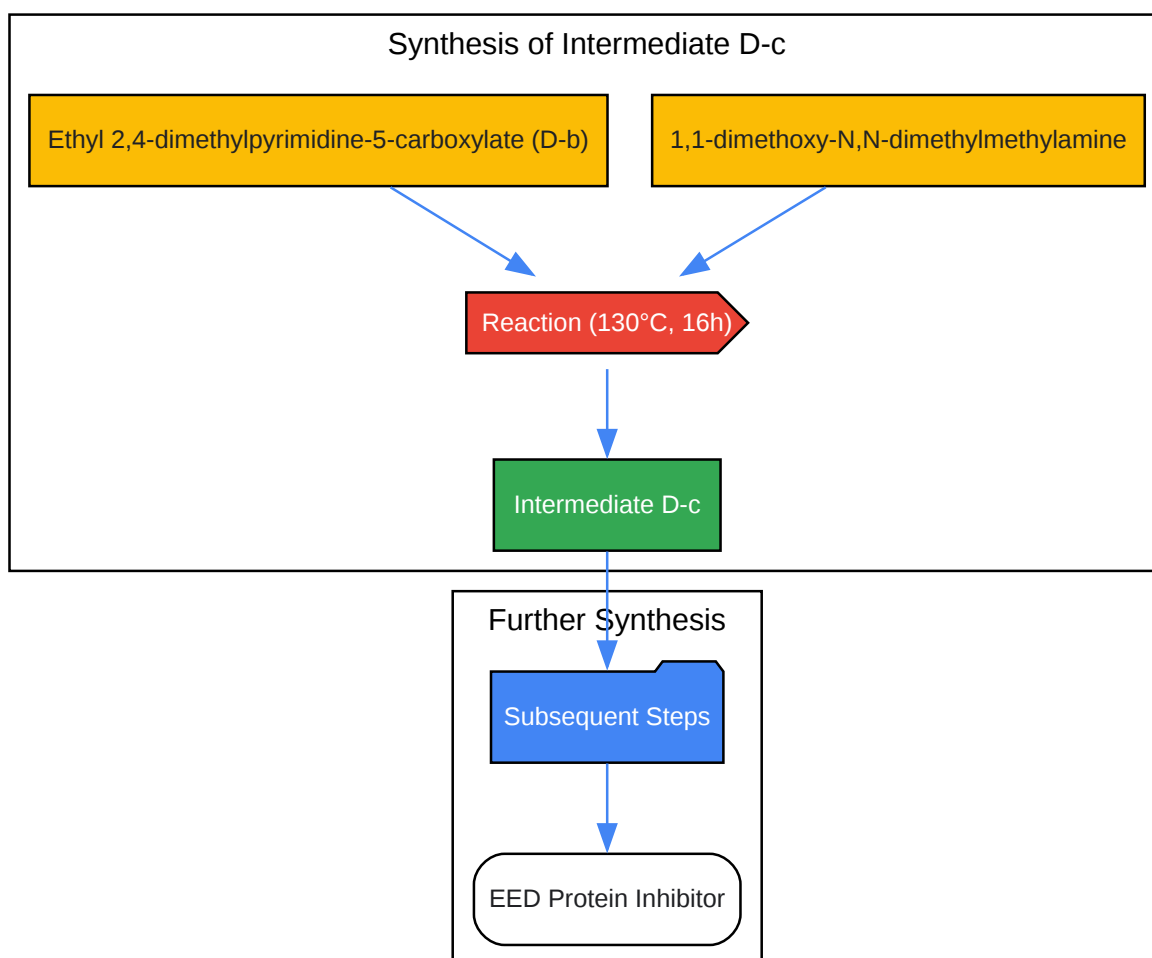
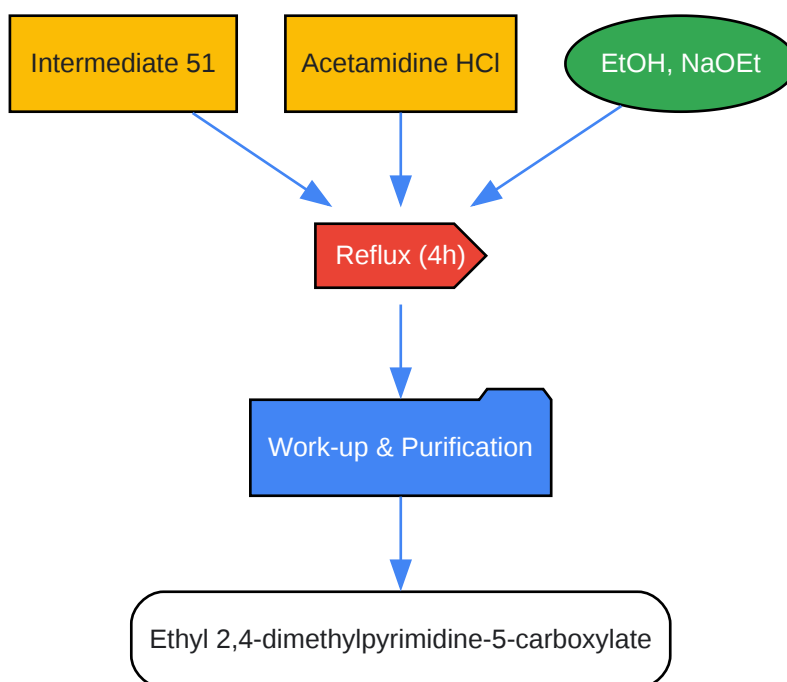
Ethyl 2,4-dimethylpyrimidine-5-carboxylate is primarily utilized as a chemical intermediate in the synthesis of more complex, pharmacologically active molecules. Several patents outline its synthesis and use.

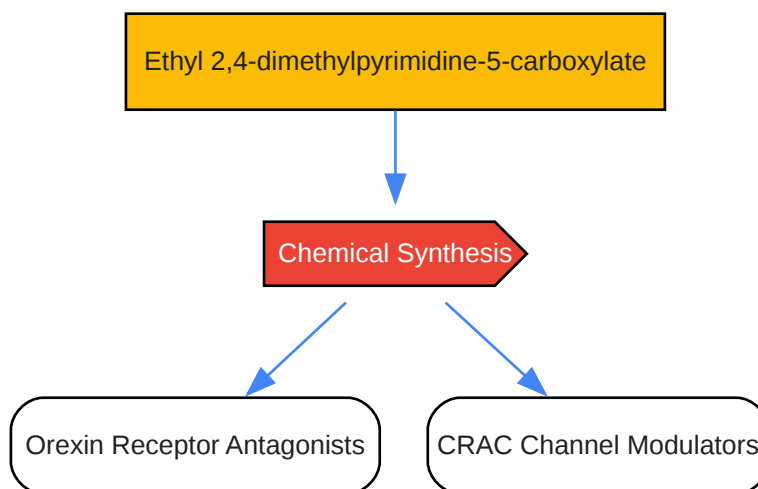
General Synthesis Protocol

A common synthetic route to **Ethyl 2,4-dimethylpyrimidine-5-carboxylate** involves the condensation of an appropriate precursor with acetamidine hydrochloride in the presence of a base.

Experimental Protocol:

- Intermediate 51 (17.6 g, 95 mmol) and acetamidine hydrochloride (17.6 g, 95 mmol) are dissolved in ethanol.
- Sodium ethoxide (6.5 g, 95 mmol) is added to the mixture.
- The reaction mixture is refluxed for 4 hours.
- Following the reaction, the ethanol is removed under reduced pressure (e.g., using a rotary evaporator).
- A standard aqueous work-up is performed using ethyl acetate and water to extract the crude product.
- The crude product is then purified by column chromatography using silica gel (60-120 mesh) with a solvent system of ethyl acetate and petroleum ether.[2]





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References

- 1. chemscene.com [chemscene.com]
- 2. US8921364B2 - Modulators of calcium release-activated calcium channel - Google Patents [patents.google.com]
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